

4-Chlorobenzylideneacetone IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chlorobenzylideneacetone

Cat. No.: B186354

[Get Quote](#)

<

A Technical Guide to (E)-4-(4-chlorophenyl)but-3-en-2-one for Medicinal Chemistry and Drug Development Professionals

Executive Summary

This document provides a comprehensive technical overview of (E)-4-(4-chlorophenyl)but-3-en-2-one, a chalcone derivative of significant interest in the fields of organic synthesis and medicinal chemistry. We will delve into its precise chemical identity, physicochemical properties, a detailed, field-tested synthesis protocol, and its current applications as a precursor in the development of novel therapeutic agents. This guide is intended for researchers, chemists, and drug development professionals seeking to leverage this versatile compound in their work.

Chemical Identity and Nomenclature

Precise identification is critical for regulatory compliance and scientific accuracy. The compound commonly known as **4-Chlorobenzylideneacetone** is systematically named under IUPAC nomenclature, which is essential for unambiguous communication in scientific literature and patent filings.

The definitive IUPAC name for this compound is (E)-4-(4-chlorophenyl)but-3-en-2-one.^{[1][2]}

The "(E)" designation specifies the stereochemistry of the alkene, indicating a trans

configuration of the substituents on the double bond, which is the more thermodynamically stable isomer.[3]

For practical laboratory use and database searching, a variety of synonyms and identifiers are employed. These are summarized in the table below for cross-referencing.

Identifier Type	Value	Source
IUPAC Name	(E)-4-(4-chlorophenyl)but-3-en-2-one	PubChem[1]
Common Name	4-Chlorobenzylideneacetone	Fisher Scientific[2]
Synonyms	4-Chlorobenzalacetone, p-Chlorobenzalacetone	Alfa Chemistry, PubChem[4][5]
CAS Number	3160-40-5	Sigma-Aldrich[6]
Molecular Formula	C ₁₀ H ₉ ClO	PubChem[1]
Molecular Weight	180.63 g/mol	PubChem[1]
InChI Key	UUKRKWJGNHNTRG-NSCUHMNNSA-N	PubChem[1]
PubChem CID	736572	PubChem[1]

Physicochemical Properties

Understanding the physical and chemical properties of a compound is fundamental for designing experimental conditions, from synthesis and purification to formulation and biological assays.

Property	Value	Reference
Appearance	White to light yellow crystalline solid	Fisher Scientific, CymitQuimica[7][8]
Melting Point	58-62 °C	Sigma-Aldrich[6]
Boiling Point	145-147 °C at 5 mmHg	ChemBK, Alfa Chemistry[4][9]
Density	~1.157 g/cm ³ (Predicted)	ChemBK[9]
Solubility	Insoluble in water; Soluble in ethanol, ether, benzene, acetone.	ChemicalBook[10]

Synthesis Protocol: Base-Catalyzed Claisen-Schmidt Condensation

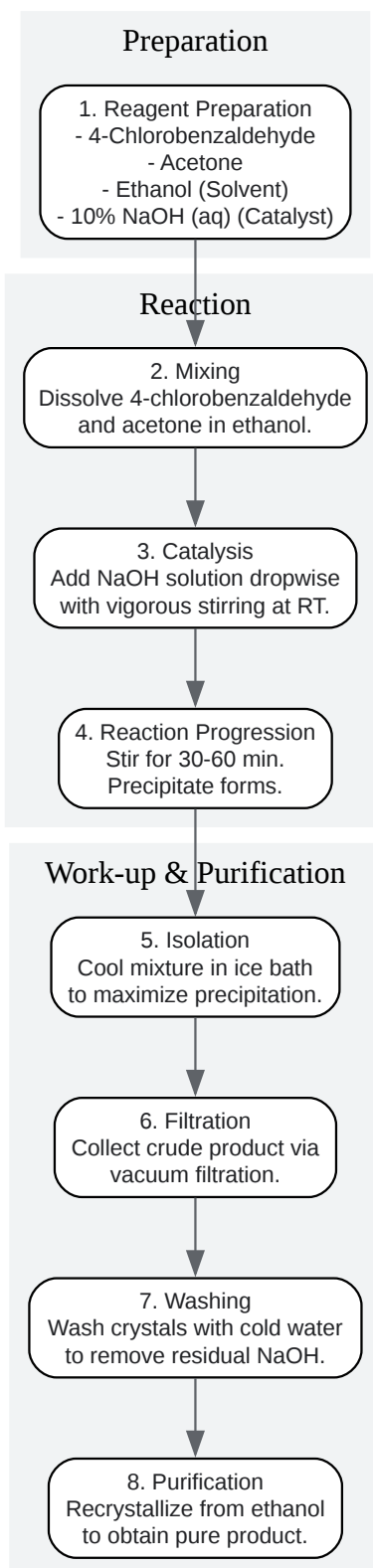
4-Chlorobenzylideneacetone is efficiently synthesized via a Claisen-Schmidt condensation, a reliable and scalable variant of the aldol condensation.[11] This reaction involves the base-catalyzed condensation of an aldehyde lacking α -hydrogens (4-chlorobenzaldehyde) with a ketone containing α -hydrogens (acetone).[11][12]

Causality and Mechanistic Insight

The choice of a base catalyst (e.g., Sodium Hydroxide) is crucial as it facilitates the deprotonation of an α -hydrogen from acetone. This creates a nucleophilic enolate ion.[13][14] 4-chlorobenzaldehyde is specifically chosen as the electrophilic partner because it lacks α -hydrogens, preventing self-condensation and ensuring a cleaner reaction profile leading to the desired crossed-aldol product.[12][13] The initial aldol addition product, a β -hydroxy ketone, readily undergoes base-catalyzed dehydration to form the highly conjugated and stable α,β -unsaturated ketone system, which drives the reaction to completion.[13][15]

Experimental Workflow Diagram

The following diagram illustrates the key stages of the synthesis process.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-(4-Chlorophenyl)-3-buten-2-one | C₁₀H₉ClO | CID 736572 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Chlorobenzylideneacetone, 98% | Fisher Scientific [fishersci.ca]
- 3. Chalcone: A Promising Bioactive Scaffold in Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. 4-Chlorobenzalacetone | C₁₀H₉ClO | CID 98183 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-氯苯亚甲基丙酮 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- 8. (3E)-4-(4-Chlorophenyl)-3-buten-2-one | CymitQuimica [cymitquimica.com]
- 9. chembk.com [chembk.com]
- 10. Preparation method and application of 4-chlorobenzaldehyde_Chemicalbook [chemicalbook.com]
- 11. Claisen–Schmidt condensation - Wikipedia [en.wikipedia.org]
- 12. byjus.com [byjus.com]
- 13. praxilabs.com [praxilabs.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. Claisen-Schmidt Condensation [cs.gordon.edu]
- To cite this document: BenchChem. [4-Chlorobenzylideneacetone IUPAC name and synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186354#4-chlorobenzylideneacetone-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com